Application Notes and Protocols: CH1055 Probe for Articular Cartilage Degeneration

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Compound of Interest

Compound Name:	*CH1055*
Cat. No.:	*B12422057*

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Introduction

Articular cartilage degeneration is a hallmark of osteoarthritis (OA), a debilitating joint disease affecting millions worldwide. Early and accurate detection of cartilage degradation is crucial for developing and evaluating novel therapeutic interventions. The **CH1055**-WL probe is a powerful tool for the sensitive and specific imaging of articular cartilage degeneration in preclinical research. This near-infrared II (NIR-II) fluorescent probe is a conjugate of the organic fluorophore **CH1055** and the type II collagen-binding peptide, WYRGRL.[1] The WYRGRL peptide specifically targets type II collagen, the primary structural component of articular cartilage, allowing for direct visualization of its degradation.[1] This document provides detailed application notes and protocols for the use of the **CH1055**-WL probe in in vitro, ex vivo, and in vivo models of articular cartilage degeneration.

Probe Characteristics and Quantitative Data

The **CH1055**-WL probe exhibits fluorescence in the NIR-II window, which offers significant advantages for in vivo imaging, including deeper tissue penetration and reduced autofluorescence compared to traditional NIR-I imaging.

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Property	Value	Reference
Fluorophore	CH1055	[1]
Targeting Moiety	WYRGRL peptide	[1]
Target	Type II Collagen	[1]
Excitation Wavelength (λex)	~808 nm	
Emission Wavelength (λem)	~1055 nm	
Binding Affinity (IC50 of WYRGRL for articular cartilage)	140 nM	

Signaling Pathways in Articular Cartilage Degeneration

The degradation of articular cartilage in osteoarthritis is a complex process involving the upregulation of catabolic enzymes and inflammatory mediators. The **CH1055**-WL probe targets the degradation of type II collagen, a central event in this process. The following diagram illustrates the key signaling pathways involved.

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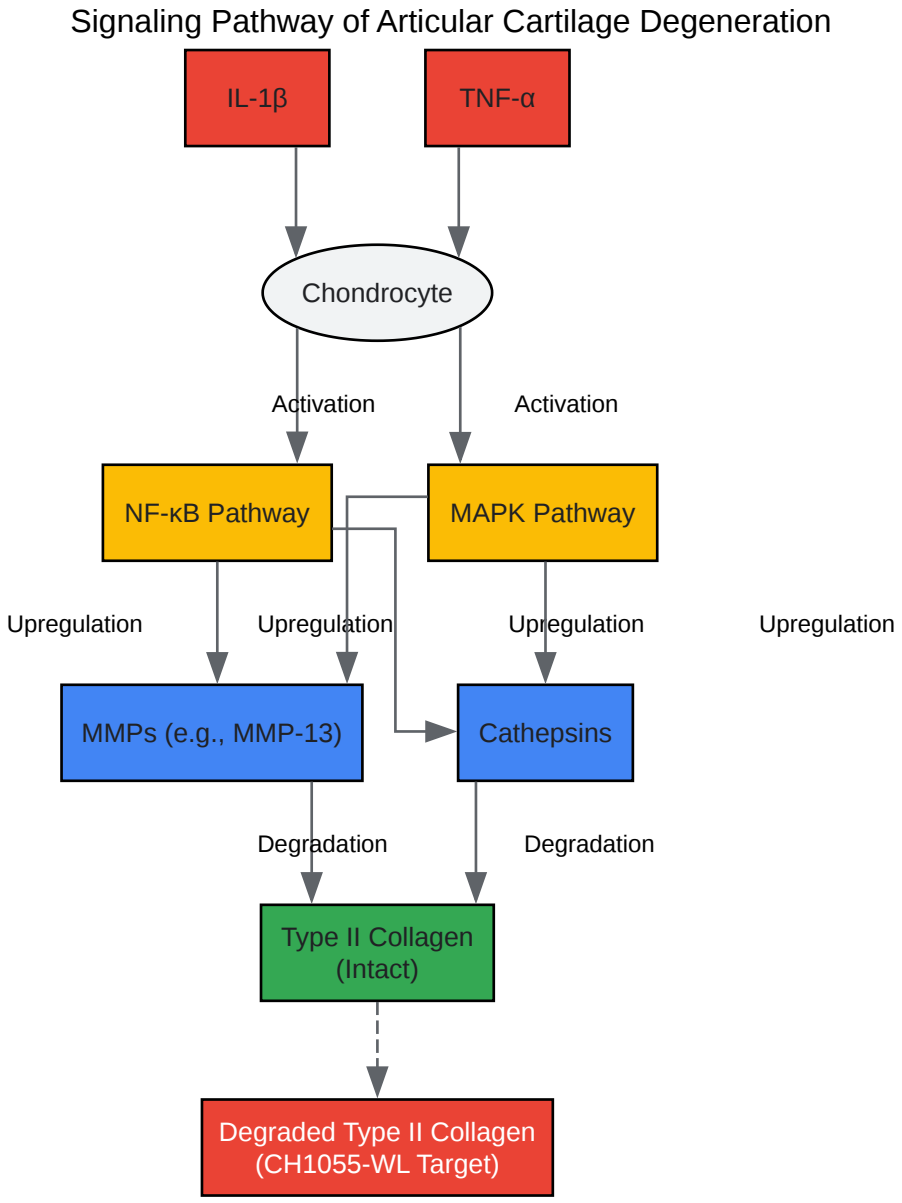

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Caption: Key signaling pathways leading to type II collagen degradation in osteoarthritis.

Experimental Protocols

Synthesis of **CH1055**-WL Probe

The **CH1055**-WL probe is synthesized by conjugating the **CH1055** fluorophore to the WYRGRL peptide. This is typically achieved by using an amine-reactive derivative of the **CH1055** dye,

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such as an N-hydroxysuccinimide (NHS) ester, which reacts with the primary amine at the N-terminus of the peptide.

Materials:

- **CH1055**-NHS ester
- WYRGRL peptide
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- High-Performance Liquid Chromatography (HPLC) system for purification

Protocol:

- Dissolve the WYRGRL peptide in anhydrous DMF or DMSO.
- Add TEA or DIPEA to the peptide solution to deprotonate the N-terminal amine.
- Dissolve the **CH1055**-NHS ester in anhydrous DMF or DMSO.
- Add the **CH1055**-NHS ester solution to the peptide solution in a dropwise manner while stirring.
- Allow the reaction to proceed for 2-4 hours at room temperature, protected from light.
- Monitor the reaction progress using analytical HPLC.
- Once the reaction is complete, purify the **CH1055**-WL conjugate using preparative HPLC.
- Lyophilize the purified product to obtain a solid powder.
- Store the lyophilized probe at -20°C or -80°C, protected from light and moisture.

In Vitro Imaging of Cartilage Explants

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This protocol describes the use of the **CH1055**-WL probe to image cartilage degradation in isolated cartilage explants.

Materials:

- Articular cartilage explants (e.g., from bovine or porcine joints)
- Phosphate-buffered saline (PBS)
- Collagenase or other enzymes to induce cartilage degradation (optional)
- **CH1055**-WL probe
- NIR-II fluorescence imaging system

Protocol:

- Harvest articular cartilage explants and place them in a culture medium.
- (Optional) To induce cartilage degradation, treat the explants with a solution of collagenase in PBS for a specified time. Use untreated explants as controls.
- Prepare a working solution of the **CH1055**-WL probe in PBS at a concentration of 1-10 µM.
- Incubate the cartilage explants with the **CH1055**-WL probe solution for 1-2 hours at 37°C.
- Wash the explants thoroughly with PBS to remove any unbound probe.
- Image the explants using a NIR-II fluorescence imaging system equipped with an appropriate laser source (e.g., 808 nm) and emission filter (e.g., long-pass filter >1000 nm).
- Quantify the fluorescence intensity in the region of interest (ROI) corresponding to the cartilage.

Ex Vivo Imaging of Joint Tissues

This protocol outlines the procedure for imaging articular cartilage in whole joints harvested from animal models.

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Materials:

- Animal model of osteoarthritis (e.g., surgically induced instability model in mice or rats)
- **CH1055**-WL probe
- PBS
- NIR-II fluorescence imaging system

Protocol:

- Euthanize the animal at the desired time point after disease induction.
- Dissect the joint of interest (e.g., knee joint).
- Prepare a working solution of the **CH1055**-WL probe in PBS (1-10 µM).
- Immerse the entire joint in the probe solution and incubate for 2-4 hours at 37°C.
- Wash the joint extensively with PBS to reduce background signal.
- Image the joint using a NIR-II fluorescence imaging system.
- After imaging, the joint can be processed for histological analysis (e.g., Safranin O staining) to correlate fluorescence signal with the extent of cartilage damage.

In Vivo Imaging of Articular Cartilage Degeneration

This protocol details the non-invasive imaging of cartilage degeneration in live animals.[1]

Materials:

- Animal model of osteoarthritis (e.g., surgically induced instability in mice)
- **CH1055**-WL probe
- Sterile PBS

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- Anesthesia (e.g., isoflurane)
- NIR-II fluorescence imaging system for small animals

Protocol:

- Anesthetize the animal using isoflurane.
- Prepare a sterile solution of the **CH1055**-WL probe in PBS at a concentration of 10-50 µM.
- Administer the probe via intra-articular injection into the joint space (e.g., 10 µL for a mouse knee joint).
- Allow the probe to distribute and bind to the cartilage for 1-2 hours post-injection.
- Position the anesthetized animal in the NIR-II imaging system.
- Acquire images using an 808 nm laser for excitation and a long-pass filter (>1000 nm) for emission. Typical exposure times range from 50 to 200 ms.
- Monitor the fluorescence signal over time to assess probe retention and clearance.
- Quantify the fluorescence intensity in the joint area and compare between osteoarthritic and control joints.

Caption: General experimental workflow for using the **CH1055**-WL probe.

Data Presentation and Analysis

Quantitative analysis of the fluorescence signal is essential for objective assessment of cartilage degeneration.

Image Quantification:

- Use image analysis software (e.g., ImageJ, Living Image) to draw regions of interest (ROIs) over the cartilage or joint area.
- Measure the average fluorescence intensity within the ROIs.

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- Calculate the signal-to-background ratio (SBR) by dividing the average signal intensity of the target tissue by the average signal intensity of a background region (e.g., adjacent muscle tissue).

Statistical Analysis:

- Compare the fluorescence intensity or SBR between different experimental groups (e.g., healthy vs. osteoarthritic) using appropriate statistical tests (e.g., t-test, ANOVA).
- Correlate the fluorescence signal with histological scores of cartilage damage (e.g., OARSI grade) to validate the imaging results.

Logical Relationships in Probe Function

The utility of the **CH1055**-WL probe is based on a series of logical relationships between its components and the pathological changes in osteoarthritic cartilage.

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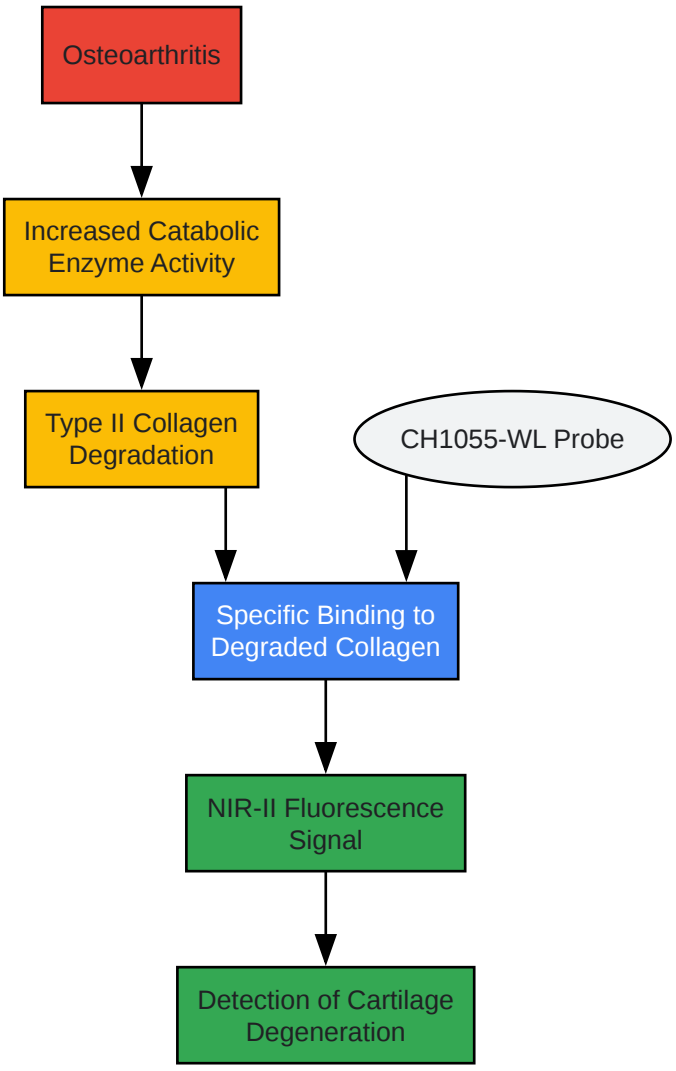
Logical Relationships of CH1055-WL Probe Function



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Caption: Logical flow from disease state to signal detection with the **CH1055**-WL probe.

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References

- 1. A NIR-II fluorescent probe for articular cartilage degeneration imaging and osteoarthritis detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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